8-(N-Boc-aminomethyl)guanosine chemical structure and properties

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Compound of Interest	
Compound Name:	8-(N-Boc-aminomethyl)guanosine
Cat. No.:	B15584293

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An In-depth Technical Guide to 8-(N-Boc-aminomethyl)guanosine

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **8-(N-Boc-aminomethyl)guanosine**, a notable guanosine analog. The document is intended for researchers, scientists, and professionals in the field of drug development and immunology.

Chemical Structure and Properties

8-(N-Boc-aminomethyl)guanosine is a synthetic derivative of guanosine, a fundamental component of RNA. The key modification is the attachment of an N-Boc-protected aminomethyl group at the 8-position of the purine ring. This substitution is significant as modifications at this position in guanosine analogs are known to influence their biological activity.

Below is a 2D representation of the chemical structure of **8-(N-Boc-aminomethyl)guanosine**.

Caption: 2D chemical structure of **8-(N-Boc-aminomethyl)guanosine**.

Table 1: Physicochemical Properties of **8-(N-Boc-aminomethyl)guanosine**

Property	Value	Source
Molecular Formula	$C_{16}H_{24}N_6O_7$	[1]
Molecular Weight	412.40 g/mol	[1]
SMILES	O=C(OC(C)(C)C)NCC1=NC2=C(N=C(N)NC2=O)N1[C@H]3O--INVALID-LINK----INVALID-LINK--[C@@H]3O	[1]
CAS Number	Information not publicly available	

Note: Specific experimental data for properties such as melting point, solubility, and spectroscopic data (NMR, Mass Spectrometry) for **8-(N-Boc-aminomethyl)guanosine** are not readily available in public domains but may be obtainable from commercial suppliers upon request.

# Biological Activity: A Potent TLR7 Agonist

8-(N-Boc-aminomethyl)guanosine is classified as a guanosine analog, a class of compounds known for their immunostimulatory properties.[2] Specifically, C8-substituted guanosine derivatives have been identified as potent agonists of Toll-like Receptor 7 (TLR7).[2] TLR7 is an endosomal receptor that recognizes single-stranded RNA, playing a crucial role in the innate immune response to viral pathogens.

Activation of TLR7 by agonists like **8-(N-Boc-aminomethyl)guanosine** initiates a signaling cascade that leads to the production of pro-inflammatory cytokines and type I interferons.[2] This positions the compound as a valuable tool for immunology research and a potential candidate for the development of vaccine adjuvants and immunotherapies.

TLR7 Signaling Pathway

The binding of **8-(N-Boc-aminomethyl)guanosine** to TLR7 in the endosome triggers the recruitment of the adaptor protein MyD88. This initiates a downstream signaling cascade involving IRAK kinases and TRAF6, ultimately leading to the activation of the transcription

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factors NF-κB and IRF7. These transcription factors then translocate to the nucleus to induce the expression of genes encoding for type I interferons (e.g., IFN-α) and pro-inflammatory cytokines (e.g., TNF-α, IL-6, IL-12).
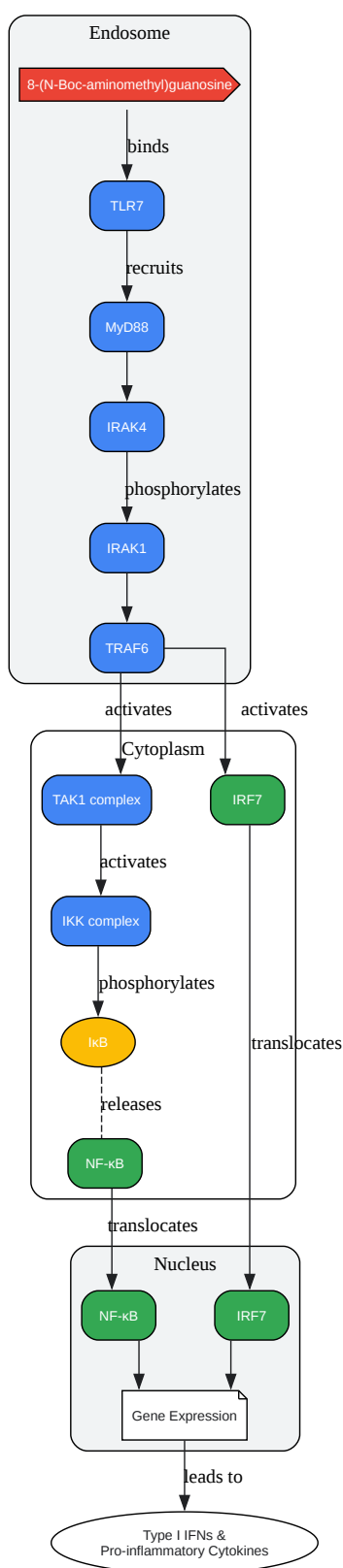
Caption: TLR7 Signaling Pathway activated by guanosine analogs.

Synthesis

A specific, detailed synthesis protocol for **8-(N-Boc-aminomethyl)guanosine** is not readily available in the peer-reviewed literature. However, the synthesis of 8-substituted guanosine derivatives is a well-established field. A general approach often involves the following key steps:

- Protection of the sugar hydroxyl groups and the exocyclic amine of guanosine: This is typically achieved using standard protecting groups to prevent unwanted side reactions.

- Introduction of a leaving group at the 8-position: Bromination of the protected guanosine at the C8 position is a common strategy.

- Nucleophilic substitution: The leaving group at the 8-position is then displaced by the desired substituent. For **8-(N-Boc-aminomethyl)guanosine**, this would involve a reaction with a suitable aminomethyl precursor that is Boc-protected.

- Deprotection: Removal of the protecting groups to yield the final product.

Researchers aiming to synthesize this compound could adapt established protocols for the synthesis of other 8-aminomethyl-substituted guanosine analogs.

Experimental Protocols

The primary application of **8-(N-Boc-aminomethyl)guanosine** in a research setting is to study TLR7-mediated immune responses. A typical experiment involves stimulating immune cells, such as peripheral blood mononuclear cells (PBMCs), and measuring the subsequent production of cytokines.

General Protocol for Cytokine Induction in PBMCs

This protocol provides a general framework. Specific concentrations and incubation times may need to be optimized.

Materials:

- Human Peripheral Blood Mononuclear Cells (PBMCs)

- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin

- **8-(N-Boc-aminomethyl)guanosine** (dissolved in a suitable solvent like DMSO)

- Positive control (e.g., another known TLR7 agonist like R848)

- Negative control (vehicle, e.g., DMSO)

- 96-well cell culture plates

- ELISA kits for target cytokines (e.g., IFN-α, TNF-α, IL-6)

Procedure:

- PBMC Isolation: Isolate PBMCs from healthy donor blood using Ficoll-Paque density gradient centrifugation.

- Cell Seeding: Resuspend PBMCs in complete RPMI-1640 medium and seed them in a 96-well plate at a density of 1×10^6 cells/mL.

- Stimulation: Add **8-(N-Boc-aminomethyl)guanosine** to the wells at various concentrations. Include positive and negative controls.

- Incubation: Incubate the plate at 37°C in a humidified 5% CO_2 incubator for 24-48 hours.

- Supernatant Collection: Centrifuge the plate and carefully collect the cell-free supernatant.

- Cytokine Measurement: Quantify the concentration of cytokines in the supernatant using ELISA kits according to the manufacturer's instructions.

Experimental Workflow

The following diagram illustrates a typical workflow for assessing the immunostimulatory activity of **8-(N-Boc-aminomethyl)guanosine**.

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Caption: Workflow for in vitro cytokine induction assay.

Conclusion

8-(N-Boc-aminomethyl)guanosine is a valuable research tool for investigating the TLR7 signaling pathway and its role in the innate immune system. Its potential as a potent immunostimulant warrants further investigation for applications in vaccine development and immunotherapy. This guide provides a foundational understanding of its chemical nature, biological function, and experimental utility. Researchers are encouraged to consult specific supplier information for detailed physicochemical data and to optimize experimental protocols for their specific research needs.

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References

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